

Proper Disposal of 4-Methyl-5-imidazolemethanol hydrochloride: A Comprehensive Guide

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Compound of Interest

Compound Name: 4-Methyl-5-imidazolemethanol
hydrochloride

Cat. No.: B147302

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For immediate reference, this guide provides essential safety and logistical information for the proper disposal of **4-Methyl-5-imidazolemethanol hydrochloride** (CAS RN: 38585-62-5). This document is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal practices in a laboratory setting.

I. Chemical and Physical Properties

A clear understanding of the chemical's properties is fundamental to its safe handling and disposal.

| Property | Value |
|------------------------|----------------------------------------------------------------------------------------------------------------------------------------|
| CAS Number | 38585-62-5[1][2] |
| Molecular Formula | C5H8N2O · HCl[2] |
| Molecular Weight | 148.59 g/mol [2][3] |
| Appearance | Beige granules[1] |
| Melting Point | 233 °C (decomposes)[2] |
| Hazard Classifications | Skin Irritation (Category 2), Serious Eye Irritation (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3)[2][4] |
| Target Organs | Respiratory system[2][4] |

II. Personal Protective Equipment (PPE) and Handling

Prior to handling **4-Methyl-5-imidazolemethanol hydrochloride**, it is imperative to be equipped with the appropriate personal protective equipment.

- Eye Protection: Wear safety glasses with side-shields or chemical goggles.[4]
- Hand Protection: Wear appropriate chemical-resistant gloves.[4]
- Skin and Body Protection: Wear a lab coat and ensure that skin is not exposed.[4]
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if ventilation is inadequate or if dust is generated.[2]

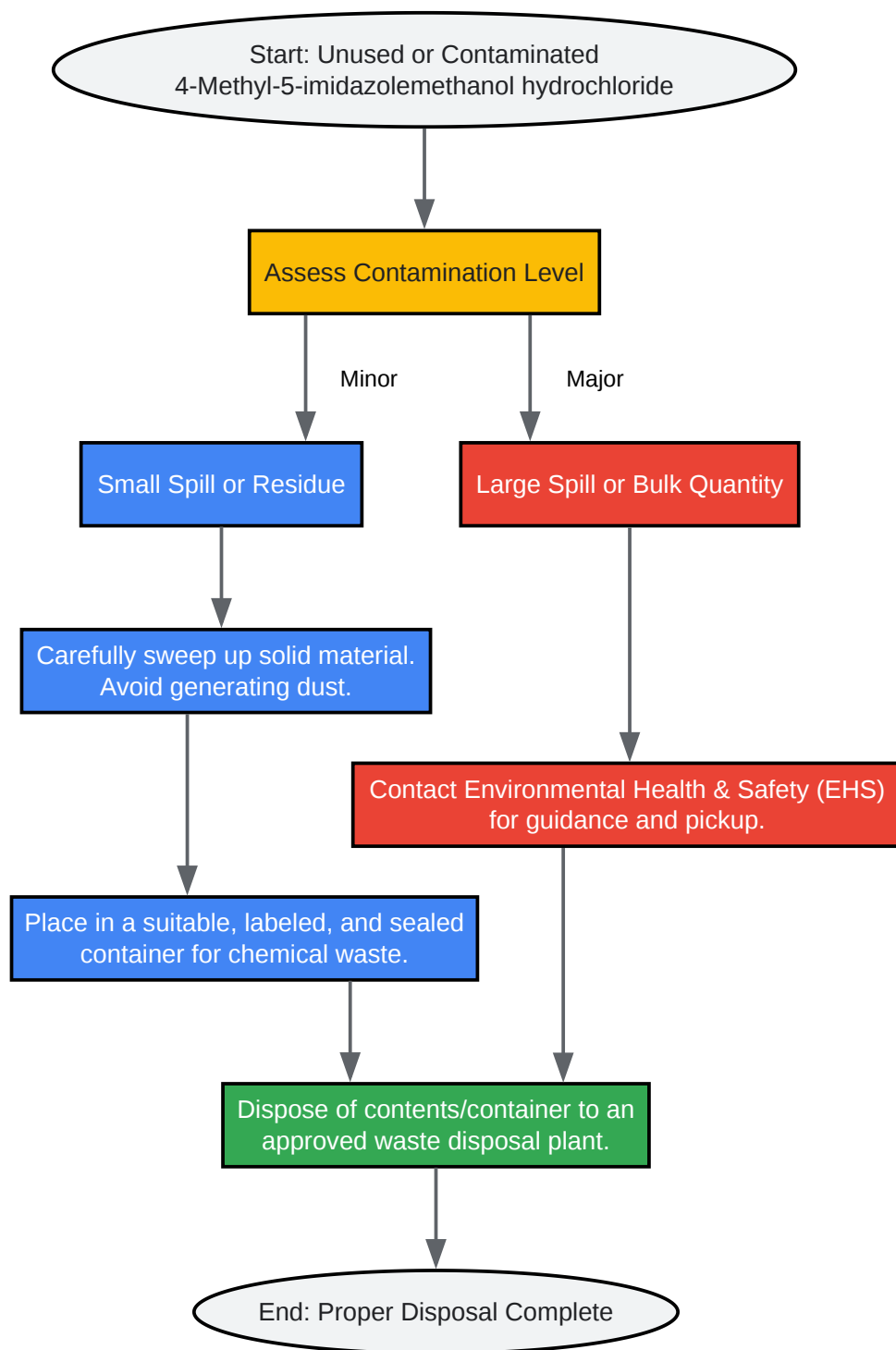
Handling Precautions:

- Use in a well-ventilated area, preferably in a chemical fume hood.[4][5]
- Avoid breathing dust.[4]
- Wash hands thoroughly after handling.[4][5]

- Avoid contact with skin and eyes.[\[4\]](#)

III. Disposal Workflow

The following diagram outlines the step-by-step procedure for the safe disposal of **4-Methyl-5-imidazolemethanol hydrochloride**.



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Caption: Disposal workflow for **4-Methyl-5-imidazolemethanol hydrochloride**.

IV. Detailed Disposal Procedures

The disposal of **4-Methyl-5-imidazolemethanol hydrochloride** must be conducted in accordance with federal, state, and local regulations. Chemical waste generators are responsible for determining the nature and hazard classification of their waste to ensure complete and accurate disposal.^[4]

For Spills:

- **Evacuate the Area:** If a significant spill occurs, evacuate the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** For small spills, carefully sweep up the solid material, avoiding the generation of dust.^[4] Place the collected material into a suitable, labeled, and sealed container for chemical waste.
- **Decontamination:** Clean the spill area with a suitable solvent, and collect the cleaning materials for disposal as hazardous waste.
- **Large Spills:** For large spills, contact your institution's Environmental Health and Safety (EHS) department immediately.

For Unused or Waste Product:

- Do not dispose of down the drain or in regular trash.
- Collect the waste material in a clearly labeled, sealed container.
- The container should be stored in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.^[4]
- Arrange for pickup and disposal by a licensed hazardous waste disposal company. Always follow the specific procedures outlined by your institution's EHS department.^[4]

By adhering to these procedures, you can ensure the safe and compliant disposal of **4-Methyl-5-imidazolemethanol hydrochloride**, minimizing risks to personnel and the environment.

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